

Safeguarding Your Laboratory: Proper Disposal of 4-Ethoxybenzaldehyde

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Compound of Interest

Compound Name: 4-Ethoxybenzaldehyde

Cat. No.: B043997

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **4-Ethoxybenzaldehyde**, ensuring compliance with safety protocols and regulatory requirements.

Key Quantitative Data

A thorough understanding of a chemical's properties is the first step in safe handling. The following table summarizes key quantitative data for **4-Ethoxybenzaldehyde**.

Property	Value	Source
Molecular Formula	C9H10O2	[1]
Molecular Weight	150.17 g/mol	[1]
CAS Number	10031-82-0	[2][3][4][5]
Appearance	Colorless to Yellow to Orange clear liquid	[6]
Melting Point	13 - 14 °C / 55.4 - 57.2 °F	[1][2][3][4]
Boiling Point	255 °C / 491 °F	[2][3][4]
Flash Point	75 °C / 167 °F	[4]
Density	1.080 g/cm ³	[3][4]
Toxicity to fish (Pimephales promelas)	LC50: = 28.1 mg/L, 96h flow- through	[4]
Toxicity to fish (Pimephales promelas)	LC50: 27.6 mg/l, 96 h	[3]

Hazard Identification and Personal Protective Equipment (PPE)

4-Ethoxybenzaldehyde is classified as a substance that causes skin and serious eye irritation, and may cause respiratory irritation.[2][5] It is also harmful to aquatic life with long-lasting effects.[2][5] Therefore, stringent adherence to safety precautions is mandatory.

Before handling, ensure the following PPE is worn:

- Protective gloves: Neoprene or nitrile rubber gloves are recommended.
- Eye protection: Chemical safety goggles or a face shield.[5]
- Protective clothing: A lab coat or chemical-resistant apron.

Work should be conducted in a well-ventilated area, such as a fume hood, to minimize inhalation of vapors.[2][5]

Step-by-Step Disposal Procedure

The disposal of **4-Ethoxybenzaldehyde** must be carried out in compliance with all federal, state, and local regulations.[2][3][4] It is considered a hazardous waste and must be disposed of at an approved waste disposal plant.[2][6]

- Waste Identification and Segregation:
 - Clearly label containers of **4-Ethoxybenzaldehyde** waste with the chemical name and associated hazard symbols.
 - Do not mix **4-Ethoxybenzaldehyde** with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[3][7]
- Container Management:
 - Use the original container or a compatible, properly sealed, and labeled container for waste collection.[3][7]
 - Ensure the container is in good condition and free from leaks.
- Storage:
 - Store the waste container in a designated, cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong bases.[4][5]
 - The storage area should be secure and equipped with appropriate spill response materials.
- Arrange for Professional Disposal:
 - Contact your institution's EHS department or a licensed hazardous waste disposal company to schedule a pickup.[7]
 - Provide them with the Safety Data Sheet (SDS) for **4-Ethoxybenzaldehyde**.

Experimental Protocols

The disposal procedures outlined are based on established safety data sheets and general principles of hazardous waste management. No specific experimental protocols for the disposal of **4-Ethoxybenzaldehyde** were found in the provided search results. It is imperative to follow the guidance of your institution's EHS department for specific protocols.

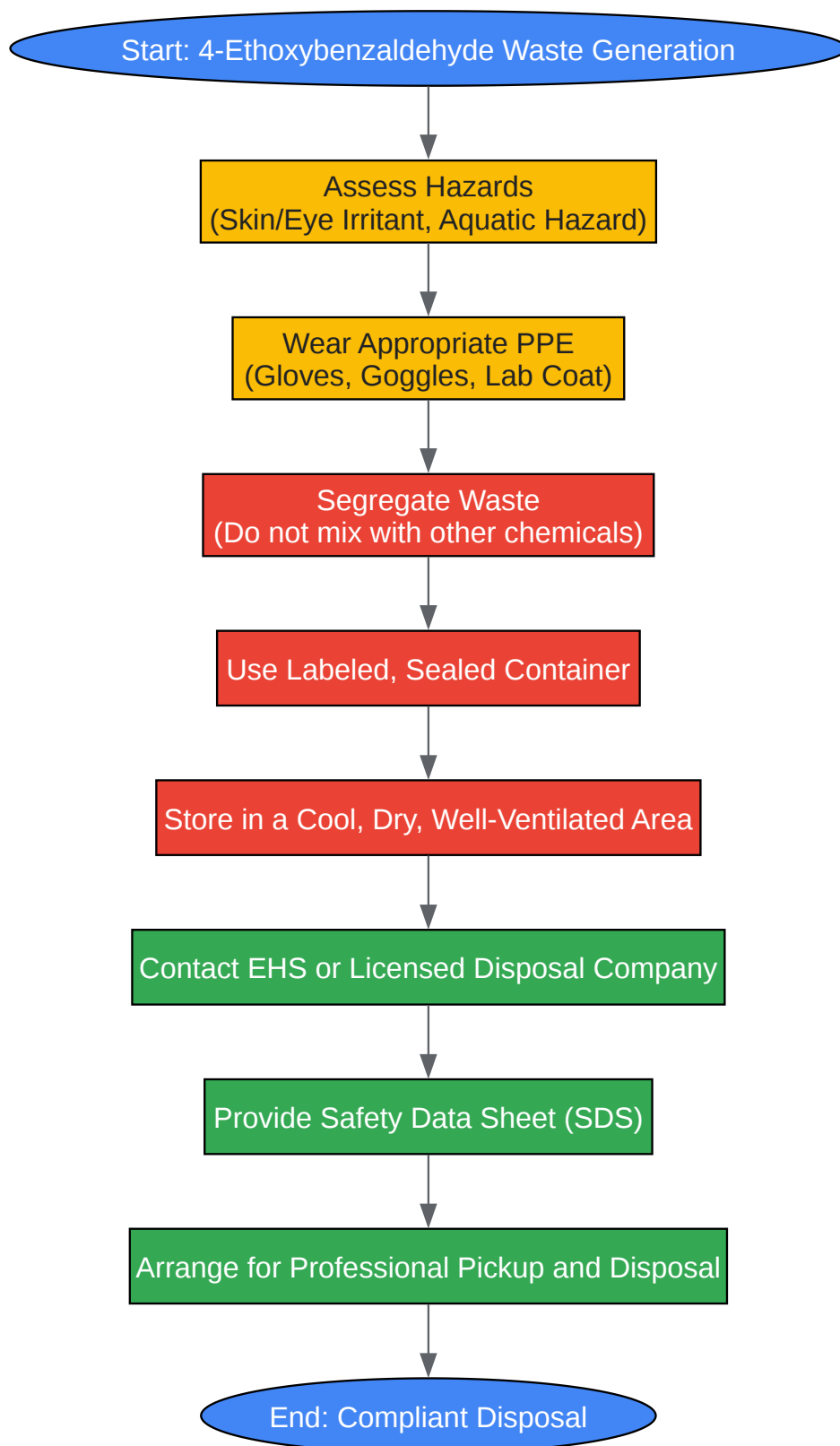
Emergency Procedures

In case of accidental exposure or spill:

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[\[2\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[2\]](#)
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[2\]](#)
- Spill: Evacuate the area. Wear appropriate PPE and contain the spill using an inert absorbent material (e.g., sand, earth, vermiculite). Collect the absorbed material into a suitable container for disposal.[\[2\]](#)

By adhering to these procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **4-Ethoxybenzaldehyde**, fostering a secure research environment.

Workflow for the Proper Disposal of **4-Ethoxybenzaldehyde**



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Caption: Logical workflow for the safe and compliant disposal of **4-Ethoxybenzaldehyde**.

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